

Health and safety data sheet for C.I. Pigment Violet 32

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *C.I. Pigment Violet 32*

Cat. No.: *B076289*

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Chemical Identification and Physicochemical Properties

C.I. Pigment Violet 32 is a synthetic organic pigment belonging to the monoazo class.^{[1][2]} It is primarily used to impart a red-light purple color to paints, printing inks, and plastics.^{[1][3][4]}

Table 1: Physicochemical Properties of **C.I. Pigment Violet 32**

Property	Value	Reference(s)
CAS Number	12225-08-0	[1] [2] [3] [4]
C.I. Number	12517	[1]
Molecular Formula	C27H24N6O7S	[1] [2] [3] [4]
Molecular Weight	576.58 g/mol	[1] [2] [4]
Appearance	Red-light purple powder	[3] [4]
Purity	98%	[3]
pH	6.0 - 8.0	[3] [5]
Oil Absorption	40 - 97 g/100g	[3] [4]
Heat Resistance	200 - 250 °C	[1] [3] [4]
Light Fastness	7-8 (on a scale of 1-8)	[3] [4]

| Water Solubility | Dispersible |[\[5\]](#) |

Toxicological Information

Toxicological data is crucial for assessing the potential health risks associated with a substance. While comprehensive experimental protocols are not detailed in publicly available safety data sheets, the key toxicological endpoints are summarized below.

Table 2: Summary of Toxicological Data for **C.I. Pigment Violet 32**

Endpoint	Species	Route	Result	Reference(s)
Acute Toxicity	Rat	Oral	LD ₅₀ > 10,000 mg/kg	[6]
Eye Irritation	N/A	N/A	Causes eye irritation	[5][6]
Skin Irritation	N/A	N/A	Prolonged or repeated contact may cause skin irritation	[5][6]
Inhalation Toxicity	N/A	N/A	High vapor/dust concentrations may be harmful if inhaled	[6]

| Ingestion Toxicity | N/A | N/A | Substance may be harmful if swallowed; aspiration hazard | [6] |

Experimental Protocols

Detailed experimental protocols, such as the specific OECD guidelines followed for the toxicological studies cited, are not available in the reviewed sources. The provided data represents the conclusions from these studies as reported in safety data sheets.

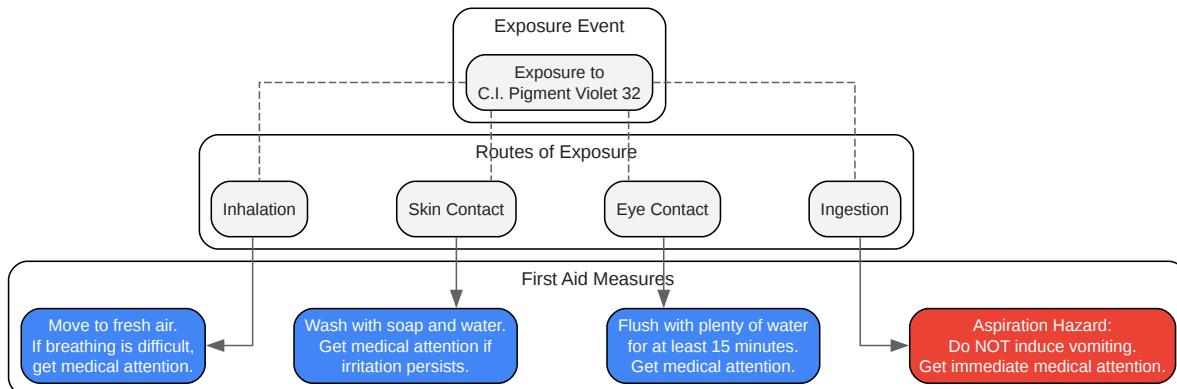
Hazard Identification and Safety Measures

Emergency Overview

The pigment is a violet powder that is generally considered stable under normal conditions.[5] However, it may cause irritation to the eyes, skin, and respiratory tract.[5] Organic pigments can burn at temperatures exceeding 250°C, and dust from the powder can create a risk of explosion.[5][7] It is incompatible with strong oxidizing agents.[5][7]

Exposure Scenarios and First Aid

The following diagram outlines the recommended first aid procedures following exposure to **C.I. Pigment Violet 32**.

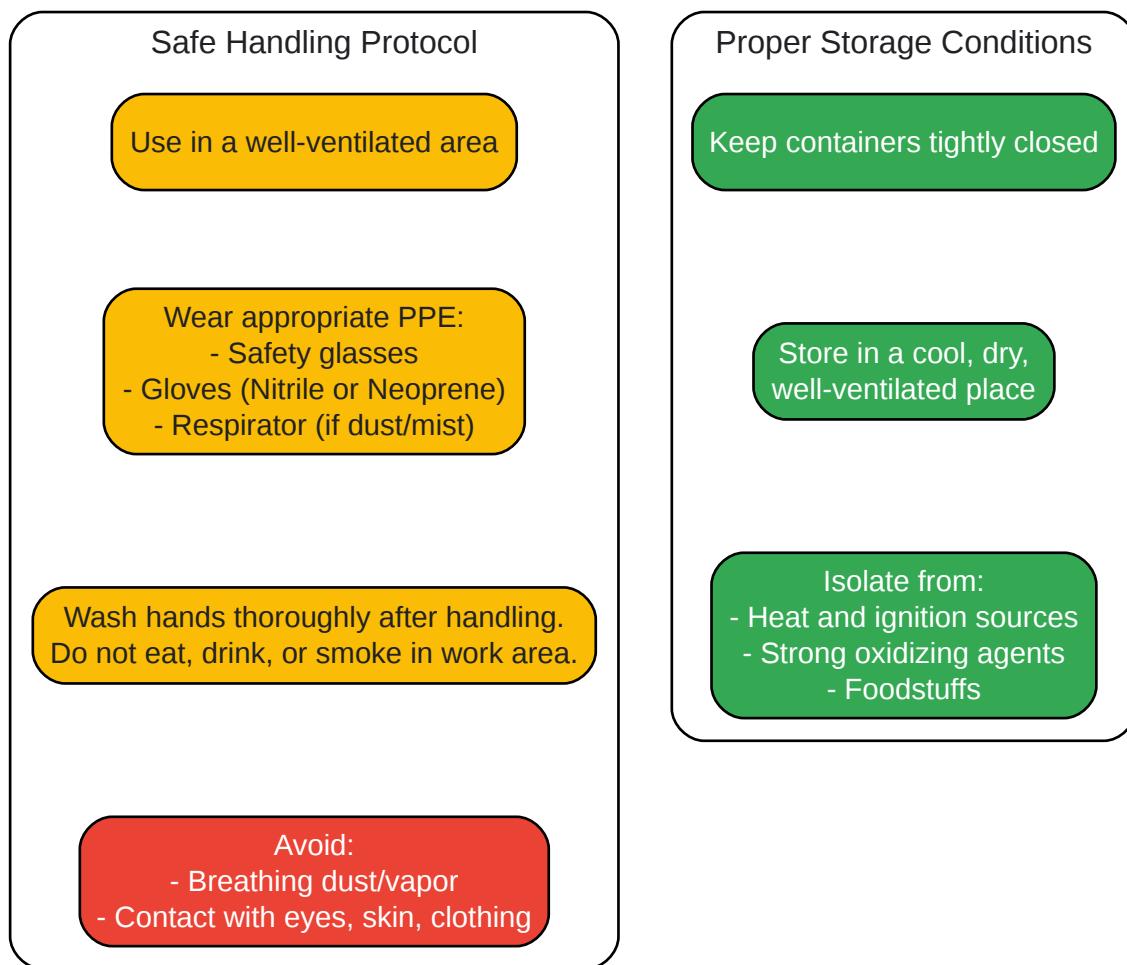


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Caption: First aid decision workflow for different routes of exposure.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the stability of the pigment.

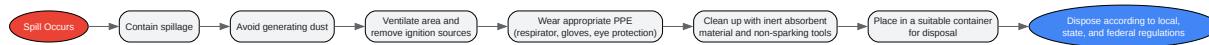


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Caption: Workflow for safe handling and storage procedures.

Accidental Release Measures

In the event of a spill, containment and cleanup should be performed promptly to prevent environmental contamination and personnel exposure.



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Caption: Logical workflow for spill response and cleanup.

Ecological Information

Specific ecotoxicological data for **C.I. Pigment Violet 32** is limited in the available literature. One safety data sheet indicates that data for ecotoxicity and environmental fate are not available.^[5] General principles for handling chemicals should be followed to prevent release into storm drains, sewer systems, or waterways.^[6]

Conclusion

C.I. Pigment Violet 32 is an organic pigment with low acute oral toxicity but can cause irritation to the skin, eyes, and respiratory system.^{[5][6]} The primary hazards are associated with physical contact with the powder and inhalation of dust.^{[5][6]} Adherence to standard industrial hygiene practices, including the use of personal protective equipment and adequate ventilation, is crucial for safe handling.^{[5][6]} While detailed experimental data is sparse in public records, the available information provides a solid foundation for conducting risk assessments and establishing safe laboratory and industrial practices.

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